

The Relaxin-RXFP1 Signaling Axis: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *RXFP1 receptor agonist-1*

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Introduction

The relaxin-RXFP1 signaling axis plays a crucial role in a multitude of physiological processes, extending far beyond its initial characterization in female reproduction. Relaxin, a peptide hormone structurally similar to insulin, and its primary receptor, the relaxin family peptide receptor 1 (RXFP1), are integral to cardiovascular modulation, renal function, and the regulation of tissue fibrosis.^{[1][2][3][4]} This technical guide provides an in-depth overview of the core physiological functions of this signaling pathway, supported by quantitative data, detailed experimental methodologies, and visual representations of its complex signaling networks.

Core Physiological Functions

The relaxin-RXFP1 signaling axis exerts pleiotropic effects throughout the body, with significant implications for both health and disease.^{[3][4][5]} Its functions are primarily mediated by the activation of RXFP1, a G protein-coupled receptor (GPCR), which triggers a cascade of intracellular signaling events.^{[2][6]}

Cardiovascular System

In the cardiovascular system, relaxin is a potent vasodilator, contributing to reduced systemic vascular resistance and increased cardiac output.^{[5][7][8]} These effects are largely mediated through the stimulation of nitric oxide (NO) production in endothelial cells.^{[8][9]} RXFP1

activation in cardiac fibroblasts also plays a crucial role in mitigating cardiac fibrosis and hypertrophy, highlighting its therapeutic potential in heart failure.[5][7] In fact, recombinant human relaxin-2 (serelaxin) has been investigated in clinical trials for acute heart failure.[10]

Renal System

The kidneys are a key target for relaxin-RXFP1 signaling.[11] This axis is involved in regulating renal hemodynamics, leading to increased renal blood flow and glomerular filtration rate.[11] Furthermore, relaxin exhibits significant anti-fibrotic effects in the kidney, making it a promising therapeutic target for chronic kidney disease.[11][12] Studies have shown that RXFP1 is highly expressed in human and non-human primate kidney glomeruli, specifically in glomerular endothelial cells.[13]

Reproductive System

Historically, the most well-characterized role of relaxin is in the female reproductive system. During pregnancy, it is responsible for remodeling the connective tissue of the reproductive tract, including softening the cervix and relaxing the pelvic ligaments to facilitate parturition.[8][14][15] RXFP1 is expressed in the uterus, cervix, vagina, and oviduct, where it mediates these crucial changes.[14][16] In males, relaxin and RXFP1 are also present and are thought to play a role in reproductive function.

Anti-Fibrotic Effects

A hallmark of relaxin-RXFP1 signaling is its potent anti-fibrotic activity in various organs, including the heart, kidneys, lungs, and skin.[17][18] Relaxin counteracts the pro-fibrotic actions of transforming growth factor-beta (TGF- β) by interfering with the Smad signaling pathway.[17] This is achieved, in part, through the activation of pathways involving nitric oxide and the inhibition of myofibroblast differentiation.[17] However, the therapeutic efficacy of relaxin-based therapies can be hampered by the downregulation of RXFP1 expression in fibrotic tissues.[1][19][20]

Quantitative Data on Relaxin-RXFP1 Signaling

The following tables summarize key quantitative data related to the interaction of relaxin and other molecules with the RXFP1 receptor.

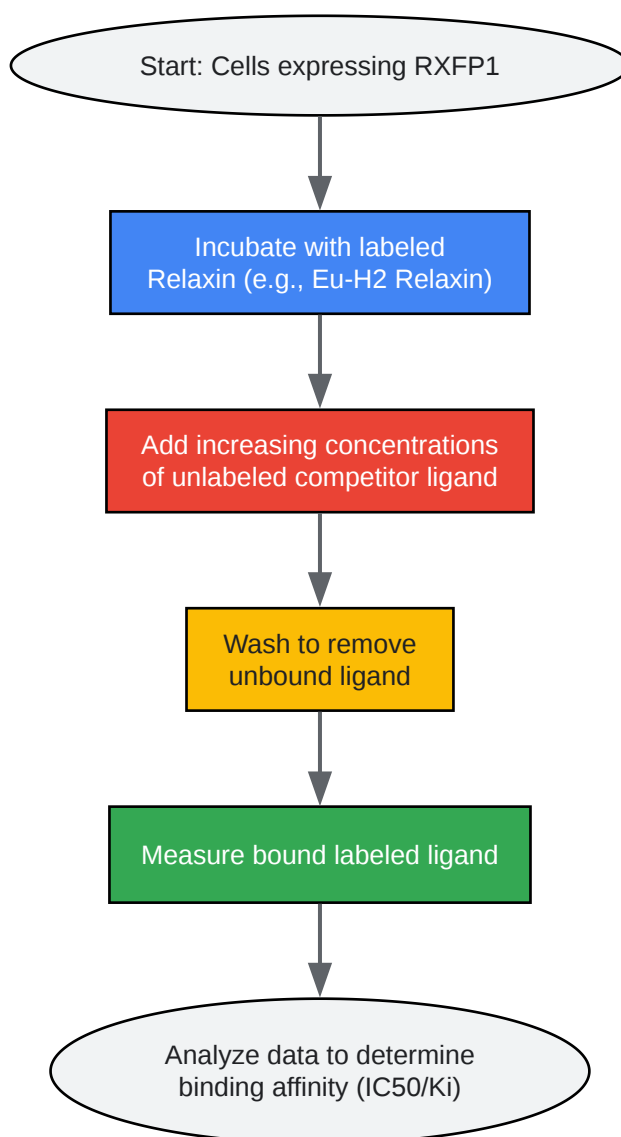
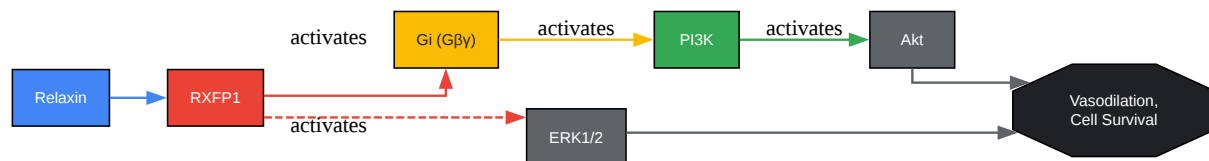
Ligand	Receptor	Assay Type	Parameter	Value	Species	Reference
Relaxin-2	Human RXFP1	Gs Signaling Assay	EC50	~100 pM	Human	[21]
ML290	Human RXFP1	Gs Signaling Assay	pEC50	7.0	Human	[22]
SE301	Human RXFP1	Gs Signaling Assay	EC50	5.8 nM	Human	[21][23]
SE301	Mouse RXFP1	Gs Signaling Assay	EC50	8.6 nM	Mouse	[23][24]
Relaxin	Rat Atrium	Binding Assay	Kd	1.4 nM	Rat	[25]
SE301	Human RXFP1	Flow Cytometry Binding	Kd	122 ± 36 nM	Human	[21][23]

Signaling Pathways

Activation of RXFP1 by relaxin initiates a complex network of intracellular signaling cascades. The receptor can couple to various G proteins, including Gs and Gi, leading to the modulation of multiple downstream effectors.[22][26]

cAMP-Dependent Pathway

The canonical signaling pathway involves the coupling of RXFP1 to Gs, which activates adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) and subsequent activation of Protein Kinase A (PKA).[1][22][26]



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